

A Technical Overview of Tetraethylsilane: Molecular Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tetraethylsilane**

Cat. No.: **B1293383**

[Get Quote](#)

For Immediate Release

This document provides a concise summary of the core molecular properties of **tetraethylsilane**, a tetra-alkylsilicon compound. The information is intended for researchers, scientists, and professionals in drug development and materials science who require precise data for experimental design and chemical synthesis.

Core Molecular Data

Tetraethylsilane is an organosilicon compound consisting of a central silicon atom covalently bonded to four ethyl groups.^[1] Its fundamental properties are essential for its application as a precursor in the synthesis of silicon-based materials and as a reducing agent.^[1]

The key molecular identifiers for **tetraethylsilane** are presented below. This data is foundational for stoichiometric calculations, analytical characterization, and safety protocols.

Property	Value	Reference
Molecular Formula	C ₈ H ₂₀ Si	[1] [2] [3]
Linear Formula	Si(C ₂ H ₅) ₄	[2]
Molecular Weight	144.33 g/mol	[1] [2] [3]
CAS Number	631-36-7	[1] [2] [3]

Experimental Protocols

The determination of the molecular weight and formula of **tetraethylsilane** is achieved through standard analytical chemistry techniques.

- Mass Spectrometry: High-resolution mass spectrometry is employed to determine the precise mass-to-charge ratio of the molecule and its fragments, allowing for the confirmation of its molecular weight (144.133427 g/mol, monoisotopic mass) and elemental composition. [\[1\]](#)[\[4\]](#)
- Elemental Analysis: Combustion analysis can be used to determine the empirical formula by quantifying the mass percentages of Carbon, Hydrogen, and Silicon, which are then used to derive the molecular formula of $C_8H_{20}Si$.

A detailed, step-by-step protocol for these well-established methods is beyond the scope of this document. Standard operating procedures for mass spectrometry and elemental analysis are widely available in analytical chemistry literature.

Visualization

Visual representations are critical for understanding complex systems. However, for the presentation of basic molecular data such as formula and molecular weight, a graphical diagram is not applicable as there are no signaling pathways, experimental workflows, or intricate logical relationships to depict. The molecular structure itself provides the most relevant visualization.

Caption: 2D graph of **Tetraethylsilane**'s molecular structure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]

- 2. scbt.com [scbt.com]
- 3. TETRAETHYLSILANE CAS#: 631-36-7 [m.chemicalbook.com]
- 4. americanelements.com [americanelements.com]
- To cite this document: BenchChem. [A Technical Overview of Tetraethylsilane: Molecular Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293383#tetraethylsilane-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com